

# Application Notes and Protocols: 3-Propoxyphenylboronic Acid in Materials Science Research

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Propoxyphenylboronic acid

Cat. No.: B124759

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## Introduction

**3-Propoxyphenylboronic acid** is a member of the versatile family of phenylboronic acids, which are widely recognized for their utility in organic synthesis and, more broadly, in materials science. The defining feature of boronic acids is their ability to form reversible covalent bonds with 1,2- and 1,3-diols, a property that has been extensively exploited in the development of "smart" materials, particularly for biomedical applications. While **3-Propoxyphenylboronic acid** is commercially available and utilized as a synthetic intermediate, its direct application in functional materials is not as extensively documented as that of other phenylboronic acid derivatives.

This document provides an overview of the known applications of **3-Propoxyphenylboronic acid**, primarily as a building block in organic synthesis, and explores its potential in materials science based on the well-established chemistry of the phenylboronic acid moiety.

## Physicochemical Properties of 3-Propoxyphenylboronic Acid

A summary of the key physicochemical properties of **3-Propoxyphenylboronic acid** is presented in the table below. This data is essential for its handling, characterization, and

application in synthetic protocols.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>13</sub> BO <sub>3</sub>
Molecular Weight	180.01 g/mol
Appearance	White to off-white crystalline solid
CAS Number	149557-18-6

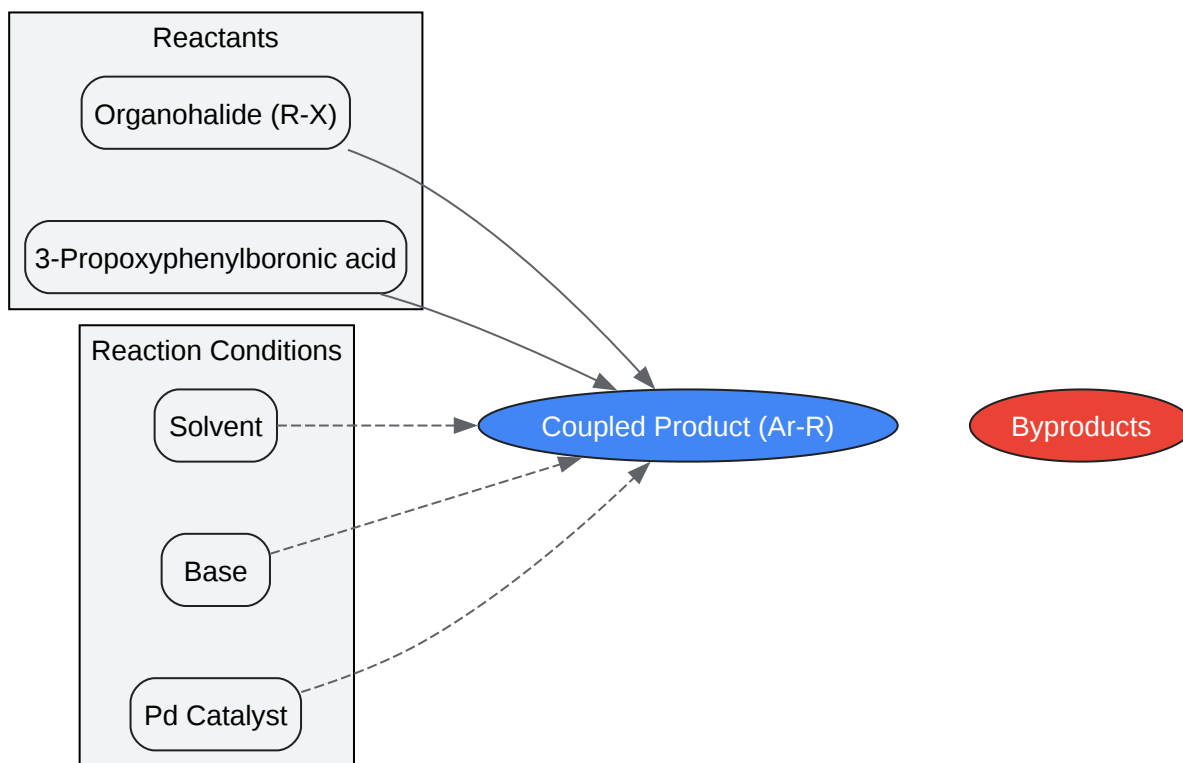
## Core Application: Intermediate in Organic Synthesis

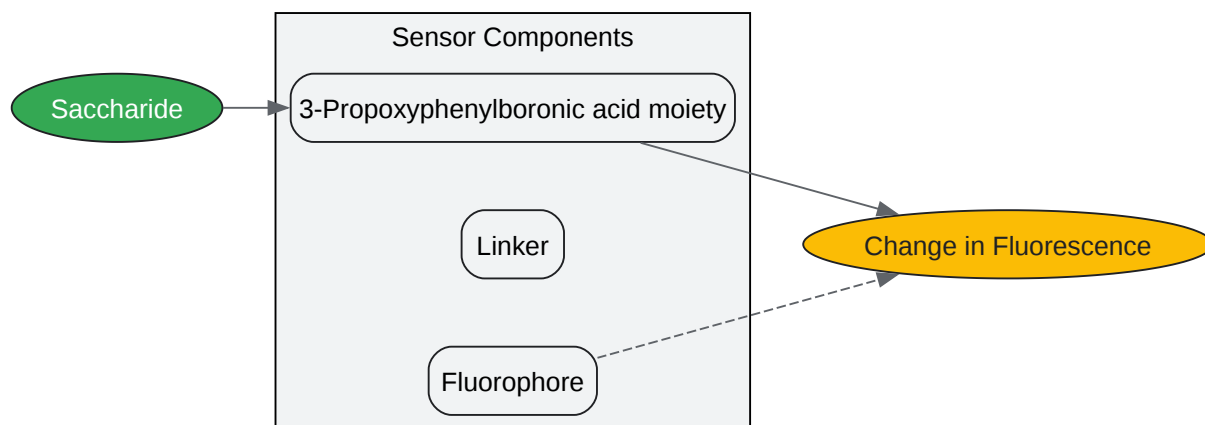
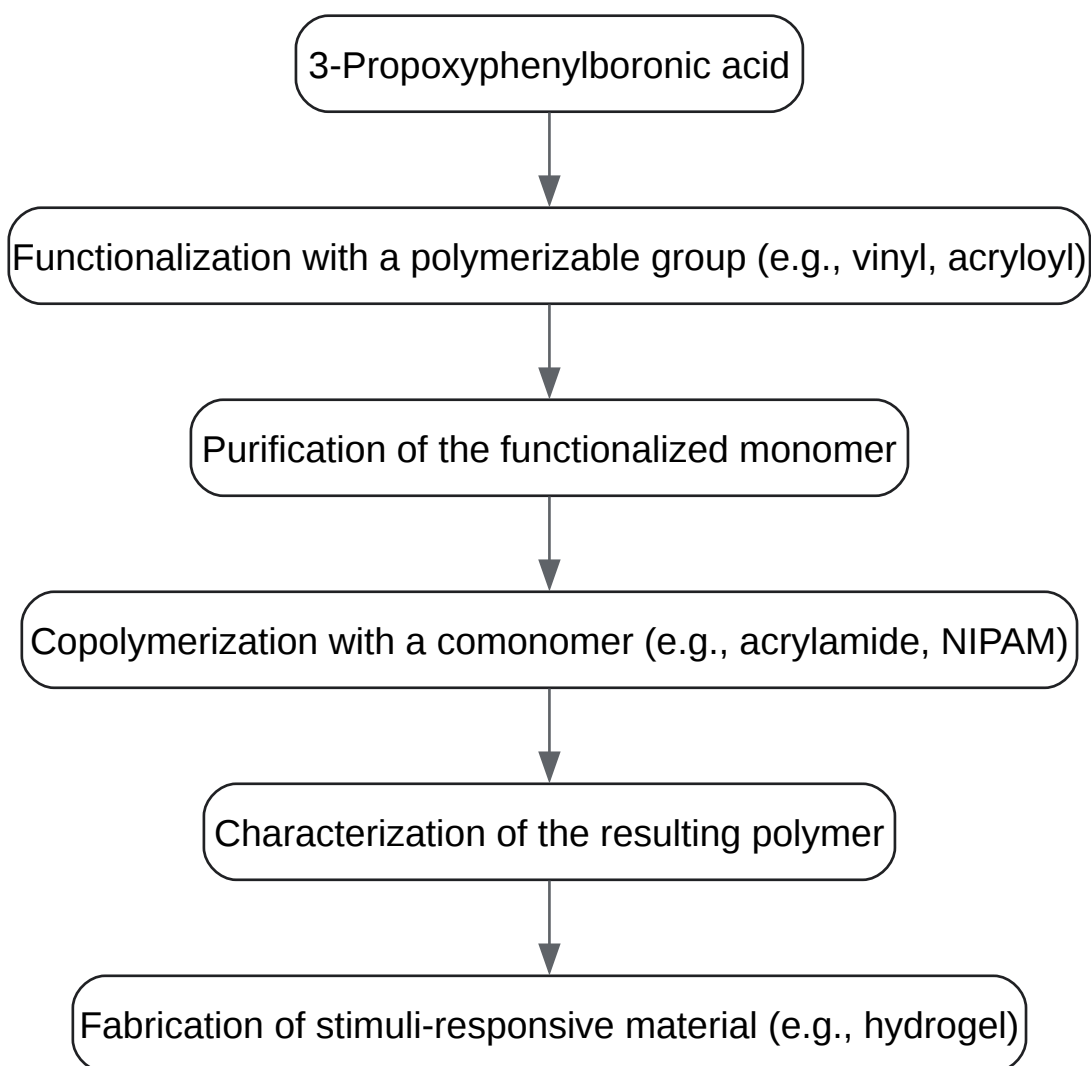
The primary application of **3-Propoxyphenylboronic acid** in the scientific literature is as a reactant in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling. This reaction is a powerful tool for the formation of carbon-carbon bonds, enabling the synthesis of complex organic molecules.

### Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling reaction involves the reaction of an organoboron compound (such as **3-Propoxyphenylboronic acid**) with an organohalide in the presence of a palladium catalyst and a base. This reaction is fundamental in the synthesis of biaryls and other conjugated systems that are key components of pharmaceuticals, agrochemicals, and organic electronic materials.

A generalized reaction scheme for the Suzuki-Miyaura coupling using **3-Propoxyphenylboronic acid** is depicted below.





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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)